

# A Deep Dive into the Chemical Nuances of Disodium Edetate Dihydrate versus EDTA

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## Compound of Interest

Compound Name: Disodium edetate dihydrate

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Ethylenediaminetetraacetic acid (EDTA) and its disodium salt, **disodium edetate dihydrate**, are ubiquitous chelating agents in research, pharmaceuticals, and various industrial applications. While often used interchangeably in conversation, their distinct chemical structures impart subtle yet significant differences in their physicochemical properties and handling. This technical guide provides an in-depth exploration of these differences to inform precise application and experimental design.

## Core Structural Differences: The Parent Acid and its Salt

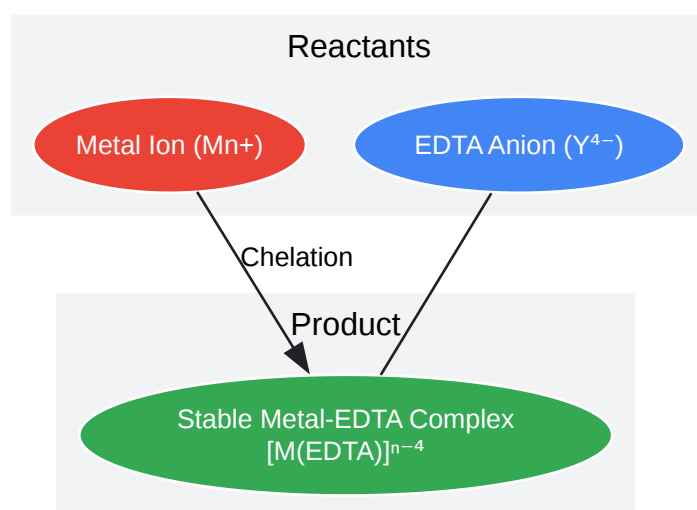
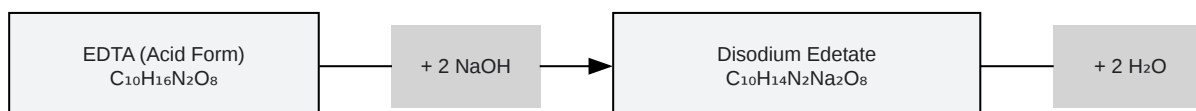
At its core, the distinction between EDTA and **disodium edetate dihydrate** is that of a parent acid and its corresponding salt.

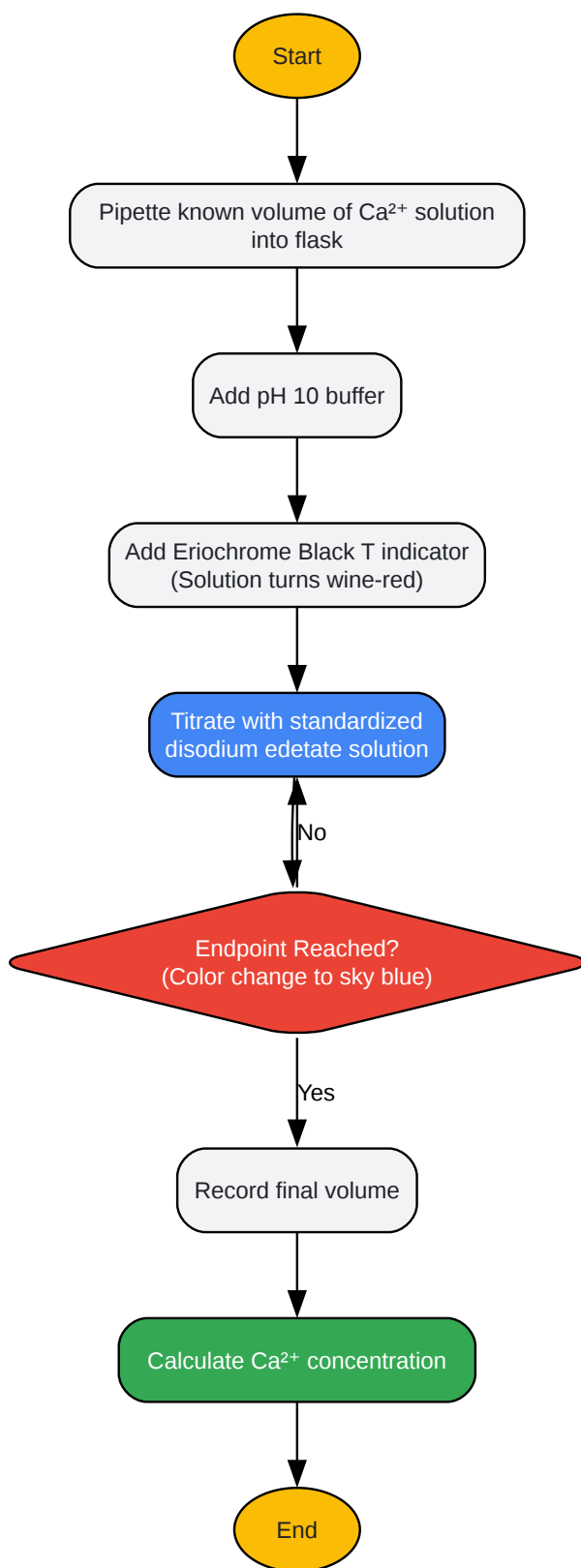
EDTA (Ethylenediaminetetraacetic acid) is a polyprotic acid with the chemical formula  $C_{10}H_{16}N_2O_8$ .<sup>[1][2]</sup> Its structure features an ethylenediamine backbone with four carboxylic acid groups.<sup>[3]</sup> These carboxylic acid groups and the two tertiary amine nitrogens are responsible for its potent metal-chelating properties. EDTA is a hexadentate ligand, meaning it can form six bonds with a single metal ion, creating a very stable, cage-like complex.<sup>[4]</sup>

**Disodium Edetate Dihydrate**, on the other hand, is the disodium salt of EDTA, with the chemical formula  $C_{10}H_{14}N_2Na_2O_8 \cdot 2H_2O$ .<sup>[5][6][7]</sup> In this form, two of the four carboxylic acid

protons are replaced by sodium ions. The "dihydrate" designation indicates the presence of two water molecules of hydration within the crystalline structure.[5] This seemingly minor modification to the molecule has a profound impact on its properties, most notably its solubility.

The fundamental structural relationship can be visualized as an acid-base reaction where the parent EDTA molecule donates two protons.





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## References

- 1. Ethylenediaminetetraacetic acid(EDTA)– Physical Properties and Applications\_Chemicalbook [chemicalbook.com]
- 2. Is EDTA and EDTA disodium salt the same - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 3. researchgate.net [researchgate.net]
- 4. Video: EDTA: Chemistry and Properties [jove.com]
- 5. CN103709057A - Method for manufacturing disodium edetate dihydrate - Google Patents [patents.google.com]
- 6. EDTA Tetrasodium Salt vs. EDTA Disodium Salt: A Comprehensive Comparison for Industrial and Commercial Use | Niranch Chemical [niranchchemical.com]
- 7. lohmann-minerals.com [lohmann-minerals.com]
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